Technical Guide: Solubility & Handling of 2-Ethoxy-4-iodonicotinaldehyde

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Compound of Interest

Compound Name:	*2-Ethoxy-4-iodonicotinaldehyde*
CAS No.:	*1706453-26-0*
Cat. No.:	*B1447240*

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Executive Summary

2-Ethoxy-4-iodonicotinaldehyde (CAS: 1706453-26-0) is a trisubstituted pyridine derivative characterized by a reactive aldehyde handle at C3, a lipophilic iodine atom at C4, and an ethoxy group at C2.[1][2] Its solubility profile is governed by the competition between the polar aldehyde/pyridine nitrogen and the lipophilic iodo/ethoxy substituents.

This guide provides a structured analysis of its solubility in organic solvents, critical handling precautions regarding aldehyde stability, and validated protocols for dissolution and purification. [1]

Physicochemical Profile

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Property	Specification
Chemical Name	2-Ethoxy-4-iodonicotinaldehyde
CAS Number	1706453-26-0
Molecular Formula	$C_8H_8INO_2$
Molecular Weight	277.06 g/mol
Appearance	Pale yellow to yellow crystalline solid
Predicted LogP	~2.3 – 2.8 (Lipophilic)
H-Bond Acceptors	3 (Pyridine N, Aldehyde O, Ether O)
H-Bond Donors	0

Structural Analysis for Solubility

- Pyridine Core: Provides basicity and moderate polarity; enables solubility in chlorinated solvents and alcohols.
- 4-Iodo Substituent: Significantly increases lipophilicity and density; reduces water solubility.[1][2]
- 2-Ethoxy Group: Adds alkyl character, enhancing solubility in ethers (THF, Et_2O) and esters (EtOAc) compared to the 2-chloro analog.[1][2]
- 3-Formyl Group (Aldehyde): A reactive polar handle.[1][2] Critical Warning: Aldehydes can form hemiacetals in primary alcohols (MeOH, EtOH) upon prolonged standing or acid catalysis.[1]

Solubility Landscape

The following data represents the predicted solubility profile based on the compound's structural analogs (e.g., 2-chloro-4-iodonicotinaldehyde) and standard "Like Dissolves Like" principles.

Solvent Compatibility Table

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Solvent Class	Specific Solvent	Solubility Rating	Comments & Recommendations
Chlorinated	Dichloromethane (DCM)	High (>50 mg/mL)	Primary solvent for extraction and reactions.[1][2] Excellent dissolution.
Chlorinated	Chloroform ($CHCl_3$)	High (>50 mg/mL)	Good alternative to DCM; useful for NMR analysis.[1][2]
Polar Aprotic	DMSO	Very High (>100 mg/mL)	Ideal for biological assays or stock solutions.[1][2] Hard to remove.
Polar Aprotic	DMF / DMAc	Very High (>100 mg/mL)	Suitable for SnAr or coupling reactions.[1][2]
Polar Aprotic	THF	High (>40 mg/mL)	Excellent reaction solvent.[1][2] Ensure anhydrous to prevent aldehyde oxidation.
Esters	Ethyl Acetate (EtOAc)	Moderate/High	Good for workup and recrystallization (often mixed with hexanes).[1][2]
Protic	Methanol / Ethanol	Moderate	Caution: Potential for hemiacetal formation.[1][2] Use for short-term handling only.
Nitriles	Acetonitrile (MeCN)	Good	Suitable for HPLC and non-nucleophilic reactions.[1][2]

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Non-Polar	Hexanes / Heptane	Poor (<1 mg/mL)	Antisolvent. Use to precipitate the product from EtOAc or DCM.[1][2]
Aqueous	Water	Insoluble	Product will precipitate.[1][2] Useful for washing away inorganic salts.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this self-validating protocol to determine exact solubility limits for your specific batch.[1][2]

- Preparation: Weigh 10 mg of **2-Ethoxy-4-iodonicotinaldehyde** into a 2 mL HPLC vial.
- Titration: Add the target solvent in 50 µL increments using a calibrated micropipette.
- Agitation: Vortex for 30 seconds and sonicate for 1 minute after each addition.
- Observation: Check for clarity against a black background.
- Calculation: ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="ng-star-inserted display">

  [2]

  - Result is in mg/mL.[2]

Protocol B: Recrystallization (Purification)

Since the compound is likely synthesized via nucleophilic aromatic substitution (SnAr) of the 2-chloro analog, the primary impurities are often residual salts or hydrolyzed byproducts.[1][2]

- Dissolution: Dissolve crude solid in minimal boiling Ethyl Acetate (EtOAc).

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- Filtration: If insoluble particles (salts) remain, hot filter through a syringe filter (PTFE, 0.45 µm).[1]
- Antisolvent Addition: Slowly add hot Heptane or Hexanes dropwise until persistent cloudiness appears.
- Cooling: Reheat to clarify, then let the solution cool slowly to room temperature, then to 4°C.
- Collection: Filter the yellow needles/crystals and wash with cold Heptane.

Reaction & Stability Visualizations

Figure 1: Solubility Screening Workflow

This logic flow guides the selection of solvents based on the intended application (Reaction vs. Analysis).[1]

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Caption: Decision matrix for solvent selection based on operational requirements (Synthesis, Analysis, or Isolation).

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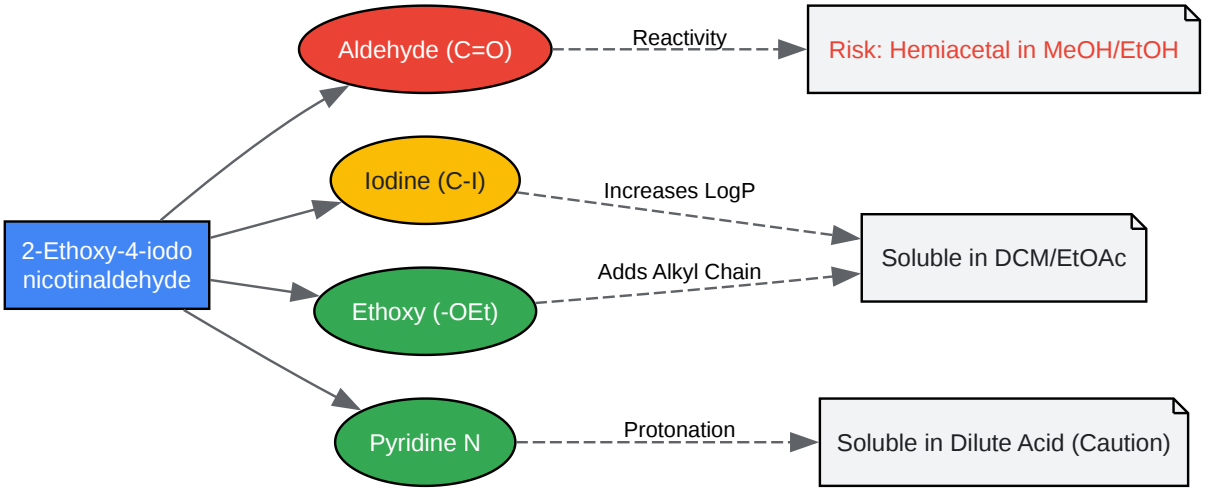
Figure 2: Structural Reactivity & Solvent Interaction

Visualizing why specific solvents are chosen based on the molecule's functional groups.



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Caption: Mapping functional groups to solubility behaviors and chemical risks.[1][2]

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